

Application Note: Quantification of Tebipenem in Human Plasma by UPLC-MS/MS

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Tebipenem pivoxil hydrochloride*

CAS No.: 211558-19-9

Cat. No.: B15563598

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

This application note details a robust and sensitive Ultra-Performance Liquid Chromatography-Tandem Mass Spectrometry (UPLC-MS/MS) method for the quantitative analysis of tebipenem in human plasma. Tebipenem is the active moiety of the oral carbapenem prodrug, tebipenem pivoxil. The described method is highly suitable for pharmacokinetic studies and therapeutic drug monitoring. The protocol employs a straightforward protein precipitation for sample preparation and utilizes a stable isotope-labeled internal standard (Tebipenem-D5) to ensure high accuracy and precision. This method was validated according to regulatory guidelines and demonstrated excellent performance in terms of linearity, sensitivity, accuracy, and precision.

Introduction

Tebipenem is a broad-spectrum carbapenem antibiotic with potent activity against a wide range of Gram-positive and Gram-negative bacteria, including many multi-drug resistant strains. It is the active form of the orally administered prodrug, tebipenem pivoxil. Accurate quantification of tebipenem in human plasma is crucial for pharmacokinetic and bioequivalence studies, which

are essential for its clinical development and therapeutic use. UPLC-MS/MS offers the high sensitivity, selectivity, and speed required for the reliable determination of drug concentrations in complex biological matrices like plasma. This application note provides a detailed protocol for a validated UPLC-MS/MS method for tebipenem quantification in human plasma.

Experimental Protocols

Materials and Reagents

- Tebipenem reference standard
- Tebipenem-D5 internal standard (IS)
- Acetonitrile (LC-MS grade)
- Water (LC-MS grade)
- Formic acid (LC-MS grade)
- 3-morpholinopropanesulfonic acid (MOPS)
- Human plasma (drug-free)

Instrumentation

- UPLC System: Waters ACQUITY UPLC or equivalent
- Mass Spectrometer: Triple quadrupole mass spectrometer
- UPLC Column: ACQUITY UPLC BEH C18 (1.7 μm , 2.1 $\times$ 50 mm)[[1](#)]

Preparation of Solutions

- Stock Solutions (1 mg/mL): Prepare separate stock solutions of tebipenem and tebipenem-D5 in a suitable solvent.
- Working Standard Solutions: Prepare working standard solutions of tebipenem by serial dilution of the stock solution with a mixture of acetonitrile and water.

- Internal Standard Working Solution: Prepare a working solution of tebipenem-D5 at an appropriate concentration.
- Stabilizing Buffer: Prepare a 50 mM MOPS buffer and adjust the pH to 7.0.[\[1\]](#)

Sample Preparation Protocol

- Allow frozen human plasma samples to thaw at room temperature.
- To a 100 μ L aliquot of plasma, add an equal volume of 50 mM MOPS buffer (pH 7.0) to stabilize the analyte.[\[1\]](#)
- Add the internal standard working solution to each sample.
- Perform protein precipitation by adding acetonitrile.[\[1\]](#)
- Vortex the mixture thoroughly.
- Centrifuge the samples to pellet the precipitated proteins.
- Transfer the supernatant to a clean tube and dilute with water containing 0.1% formic acid.
- Inject an aliquot of the final solution into the UPLC-MS/MS system.

UPLC-MS/MS Conditions

UPLC Conditions

Parameter	Value
Column	ACQUITY UPLC BEH C18 (1.7 μ m, 2.1 $\times$ 50 mm)[1]
Mobile Phase A	0.1% Formic acid in Water[2]
Mobile Phase B	0.1% Formic acid in Acetonitrile[2]
Flow Rate	0.65 mL/min[2]
Gradient Program	A gradient program should be optimized to ensure proper separation.
Column Temperature	Maintained at an optimized temperature.
Injection Volume	2 μ L
Total Run Time	Approximately 2.75 - 3.0 minutes[1][2]

Mass Spectrometry Conditions

Parameter	Value
Ionization Mode	Electrospray Ionization (ESI), Positive
Scan Type	Multiple Reaction Monitoring (MRM)
MRM Transition (Tebipenem)	To be determined based on specific instrument optimization
MRM Transition (Tebipenem-D5)	To be determined based on specific instrument optimization
Source Temperature	Optimized for the specific instrument.
Gas Flow Rates	Optimized for the specific instrument.

Data Presentation

Calibration Curve

The method was linear over the concentration range of 0.1 to 20 µg/mL for tebipenem in human plasma.[1] The coefficient of determination (r^2) was consistently greater than 0.99.[1]

Analyte	Linear Range (µg/mL)	Correlation Coefficient (r^2)
Tebipenem	0.1 - 20	> 0.99[1]

Accuracy and Precision

The intra- and inter-day accuracy and precision were evaluated at four quality control (QC) levels: lower limit of quantification (LLOQ), low QC (LQC), medium QC (MQC), and high QC (HQC).

QC Level	Intra-day Precision (%CV)	Inter-day Precision (%CV)	Intra-day Accuracy (%RE)	Inter-day Accuracy (%RE)
LLOQ (0.1 µg/mL)	< 3.81%[1]	< 3.81%[1]	± 8.56%[1]	± 8.56%[1]
LQC	< 3.81%[1]	< 3.81%[1]	± 8.56%[1]	± 8.56%[1]
MQC	< 3.81%[1]	< 3.81%[1]	± 8.56%[1]	± 8.56%[1]
HQC	< 3.81%[1]	< 3.81%[1]	± 8.56%[1]	± 8.56%[1]

Recovery and Matrix Effect

The extraction recovery of tebipenem from human plasma was high and consistent across different concentration levels. The matrix effect was found to be minimal, indicating that the method is free from significant ion suppression or enhancement.

Parameter	Result
Extraction Recovery	90.19 - 95.74%[1]
Matrix Effect	Minimal[1]

Stability

Tebipenem was found to be stable in human plasma under various storage and handling conditions, as summarized below.

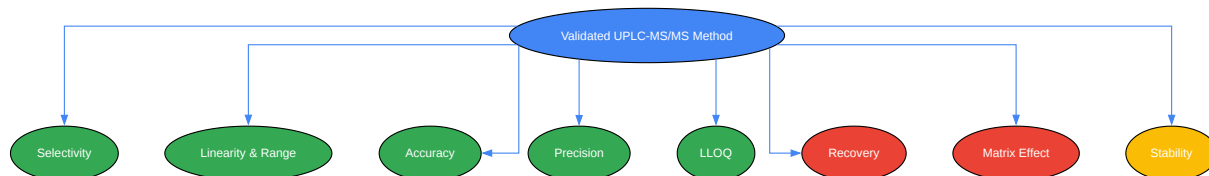
Stability Condition	Duration	Stability (% of Nominal)
Room Temperature	4 hours	91.11 - 106.33% ^[1]
-20°C	3 days	91.11 - 106.33% ^[1]
-80°C	30 days	91.11 - 106.33% ^[1]
Freeze-Thaw Cycles	5 cycles	91.11 - 106.33% ^[1]
Autosampler (8°C)	24 hours	91.11 - 106.33% ^[1]

Mandatory Visualization



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the quantification of tebipenem in human plasma.



[Click to download full resolution via product page](#)

Caption: Key parameters for the bioanalytical method validation.

Conclusion

The UPLC-MS/MS method described in this application note is rapid, sensitive, and reliable for the quantification of tebipenem in human plasma. The simple sample preparation procedure and short chromatographic run time allow for high-throughput analysis, making it well-suited for supporting clinical trials and pharmacokinetic studies of tebipenem pivoxil. The method has been thoroughly validated and meets the stringent requirements for bioanalytical method validation.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. A validated UPLC-MS/MS method for determination of tebipenem in human plasma and its application to a pharmacokinetic study in healthy volunteers - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Bioequivalence of two oral formulations of tebipenem pivoxil hydrobromide in healthy subjects - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- To cite this document: BenchChem. [Application Note: Quantification of Tebipenem in Human Plasma by UPLC-MS/MS]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15563598/docs#application-note-quantification-of-tebipenem-in-human-plasma-by-uplc-ms-ms>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)